

# "1,4-Dihydroanthracene-9,10-diol chemical structure and properties"

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## Compound of Interest

Compound Name: 1,4-Dihydroanthracene-9,10-diol

Cat. No.: B3191622

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## An In-depth Technical Guide to 1,4-Dihydroanthracene-9,10-diol

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **1,4-Dihydroanthracene-9,10-diol**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Identifiers

**1,4-Dihydroanthracene-9,10-diol** is a dihydroxy-substituted derivative of anthracene. Its chemical structure is characterized by an anthracene core with two hydroxyl groups at the 9 and 10 positions and a dihydro modification at the 1 and 4 positions.

Molecular Formula: C<sub>14</sub>H<sub>12</sub>O<sub>2</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

IUPAC Name: **1,4-dihydroanthracene-9,10-diol**[\[1\]](#)

CAS Number: 56136-13-1[\[1\]](#)[\[3\]](#)[\[4\]](#)

Canonical SMILES: C1C=CCC2=C(C3=CC=CC=C3C(=C21)O)O[\[1\]](#)[\[2\]](#)[\[3\]](#)

InChI Key: XNGBCVRGPNWAGY-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **1,4-Dihydroanthracene-9,10-diol** is presented below. The data is a combination of computed and, where available, experimentally determined values.

Property	Value	Source
Molecular Weight	212.24 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Exact Mass	212.083729621 Da	<a href="#">[1]</a>
Monoisotopic Mass	212.083729621 Da	<a href="#">[1]</a>
Density	1.322 g/cm <sup>3</sup>	<a href="#">[3]</a>
Boiling Point	443.2°C	<a href="#">[3]</a>
Flash Point	222°C	<a href="#">[3]</a>
XLogP3-AA	3.5	<a href="#">[1]</a>
Hydrogen Bond Donor Count	2	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[1]</a>
Rotatable Bond Count	0	<a href="#">[1]</a>
Topological Polar Surface Area	40.5 Å <sup>2</sup>	<a href="#">[1]</a>
Complexity	258	<a href="#">[1]</a>

## Synthesis and Chemical Reactions

The primary synthetic route to **1,4-Dihydroanthracene-9,10-diol** involves the reduction of 9,10-anthraquinone.[\[3\]](#)

## Experimental Protocol: Reduction of 9,10-Anthraquinone

A common laboratory-scale synthesis method is the reduction of 9,10-anthraquinone. While specific conditions for the synthesis of the 1,4-dihydro isomer are not extensively detailed in the provided search results, a general approach can be outlined based on similar reductions.

**Materials:**

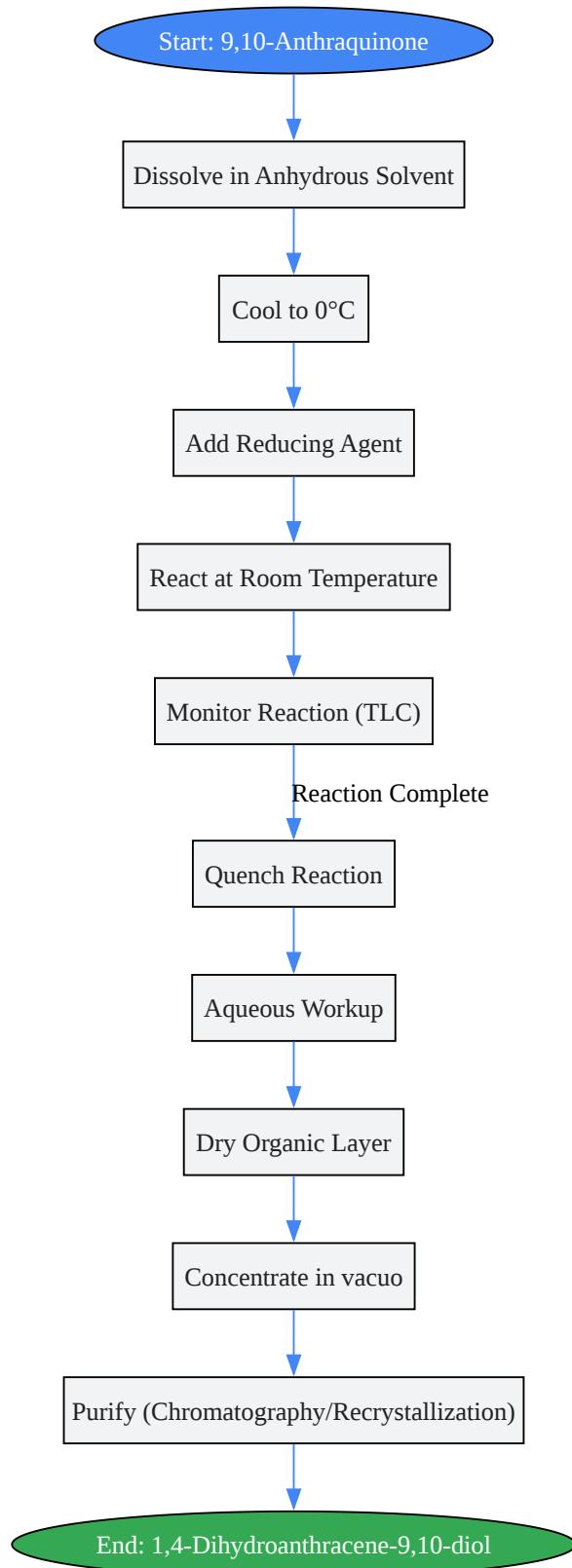
- 9,10-Anthraquinone
- Reducing agent (e.g., Sodium borohydride, Lithium aluminum hydride, or catalytic hydrogenation with H<sub>2</sub> over a catalyst like Platinum or Nickel)[3]
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dioxane)
- Apparatus for inert atmosphere reaction (e.g., Schlenk line)
- Standard workup and purification equipment (e.g., rotary evaporator, chromatography columns)

**Generalized Procedure:**

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 9,10-anthraquinone in a suitable anhydrous solvent.
- Cool the solution in an ice bath.
- Slowly add the reducing agent to the stirred solution. The choice of reducing agent will influence the reaction conditions and outcome. For instance, catalytic hydrogenation would involve pressurizing the reaction vessel with hydrogen gas in the presence of a metal catalyst.[3]
- After the addition is complete, allow the reaction to warm to room temperature and stir for a specified period.
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- Upon completion, quench the reaction carefully (e.g., by slow addition of water or a dilute acid solution).
- Perform an aqueous workup to separate the organic and aqueous layers.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>).

- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by a suitable method, such as recrystallization or column chromatography, to yield pure **1,4-Dihydroanthracene-9,10-diol**.

## Logical Workflow for Synthesis

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Caption: Generalized workflow for the synthesis of **1,4-Dihydroanthracene-9,10-diol**.

## Biological Activity and Potential Applications

While specific studies on the biological activity of **1,4-Dihydroanthracene-9,10-diol** are not extensively available in the public domain, the broader class of anthracenediols and anthracenediones has been the subject of significant research, particularly in drug development.

Derivatives of anthracene-9,10-dione are recognized as an important class of potential anticancer agents.<sup>[5][6]</sup> The biological activity of these compounds is often attributed to their ability to intercalate with DNA and inhibit enzymes such as topoisomerase II.<sup>[6]</sup> For instance, Mitoxantrone, an anthracenedione derivative, is an approved antineoplastic and immunosuppressive agent.<sup>[7]</sup>

The hydroxyl groups at the 9 and 10 positions are known to be crucial for the chemical reactivity and potential biological activity, including antioxidant properties and the ability to generate reactive oxygen species, which is relevant in photodynamic therapy.<sup>[8]</sup> The redox properties of the diol moiety are central to its mechanism of action.<sup>[3]</sup>

## Potential Signaling Pathway Involvement

Given the established role of related anthracenedione compounds as topoisomerase II inhibitors and DNA intercalators, it is plausible that **1,4-Dihydroanthracene-9,10-diol** could interact with similar cellular pathways. Inhibition of topoisomerase II leads to DNA damage and ultimately triggers apoptotic pathways in cancer cells.



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Caption: Hypothesized signaling pathway for **1,4-Dihydroanthracene-9,10-diol**.

## Further Research and Applications

**1,4-Dihydroanthracene-9,10-diol** serves as a versatile precursor for the synthesis of various other anthracene derivatives.<sup>[3][8]</sup> Its chemical structure allows for further modifications,

making it a valuable intermediate in the development of novel organic molecules, including synthetic dyes.<sup>[3]</sup> The investigation of its own biological properties, as well as its use as a scaffold for creating new therapeutic agents, represents a promising area for future research.

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